

# MT477 Toxicity and Efficacy Profile

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## Compound Focus: MT477

Cat. No.: S548500

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The table below summarizes the key findings from preclinical studies on **MT477**. The toxicity data primarily comes from **in vivo** mouse models, and no human trial data was found in the search results.

Aspect	Findings from Preclinical Studies
Reported Toxicity	Minimal toxicity observed in mice treated with 1 mg/kg intraperitoneally. Blood serum chemistry showed minimal abnormalities, supporting good tolerability at this dosage [1].

| **In Vivo Efficacy** | Significant tumor growth inhibition in mouse xenograft models:

- **49.5% inhibition** in MiaPaCa-2 pancreatic tumor model at 100 µg/kg dose [2].
- **62.1% reduction** in H226 tumor size at 1 mg/kg dose in non-Ras-mutated cancer model [1]. | |
- **Mechanisms of Action** | - Direct **PKC-α inhibitor** [1].
- Induces **apoptosis** (programmed cell death) [1].
- Strongly induces **NRF-2-mediated oxidative stress response** [2].
- Inhibits other kinases like **AURKA** (77%), **MAPK14**, and **AMPK** [2]. | | **Current Research Status** | Investigational; appears to be in the **preclinical testing** phase based on available data. No information found on clinical trials in humans. |

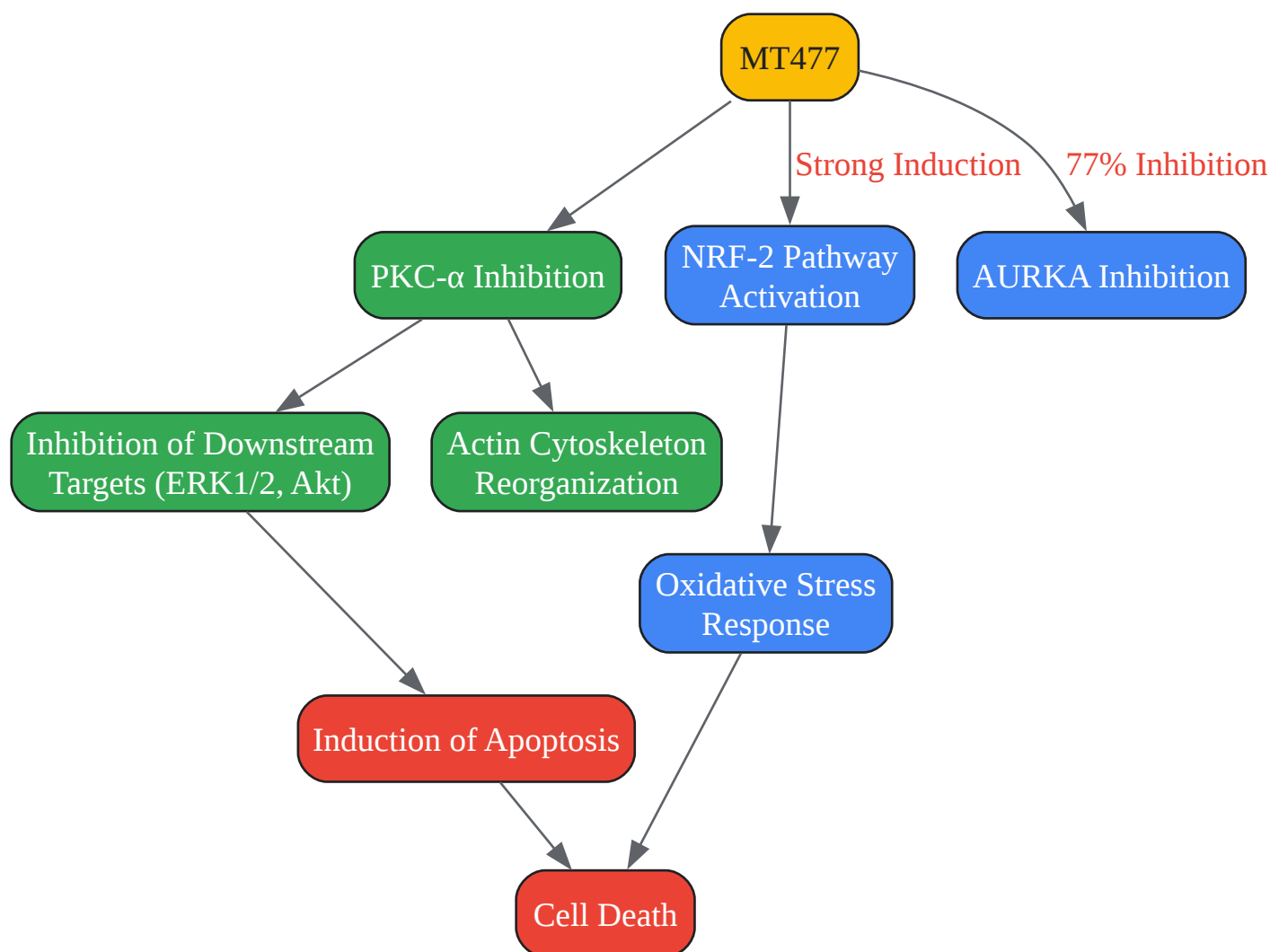
## Experimental Data and Methodology

For researchers seeking to interpret or replicate these findings, here are the experimental details from the cited studies.

- **In Vivo Toxicity Protocol [1]:**
  - **Model:** Mice bearing H226 xenograft tumors.
  - **Dosage & Schedule:** 1 mg/kg **MT477** administered via intraperitoneal injection.
  - **Toxicity Assessment:** Blood serum chemistry was analyzed to evaluate organ function and damage.
  - **Key Outcome:** Treatment resulted in minimal toxicity, with tumor size being 62.1% smaller than in control mice.
- **In Vivo Efficacy Protocol (Pancreatic Model) [2]:**
  - **Model:** Orthotopic pancreatic tumor model using MiaPaCa-2 cells in nude mice.
  - **Dosage & Schedule:** **MT477** at 10, 33, and 100 µg/kg, administered intraperitoneally on days 8, 13, 18, and daily until day 34.
  - **Efficacy Assessment:** Tumor volume was measured via abdominal ultrasound.
  - **Key Outcome:** The 100 µg/kg dose group showed a statistically significant 49.5% reduction in tumor volume compared to the control group.

## Mechanism of Action and Signaling Pathways

**MT477** exerts its anticancer effects through multiple pathways, as illustrated below. Its primary role as a PKC- $\alpha$  inhibitor triggers a cascade of molecular events leading to cell death.



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## Interpretation and Research Context

When assessing this data, it is important to consider the following:

- **Promising Preclinical Profile:** The data indicates that **MT477** can significantly slow tumor growth in animal models with minimal signs of toxicity at the tested doses. Its multi-target mechanism of action is a strategically interesting feature in oncology drug development [2] [1].
- **Limited Comparison to Approved Drugs:** A direct, quantitative toxicity comparison with established chemotherapy drugs is not possible from the available data. Approved drugs have well-characterized safety profiles from human trials, whereas **MT477** data is confined to early animal studies.
- **Next Steps for Development:** The compound would need to progress through standard Investigational New Drug (IND) enabling studies, which include more comprehensive toxicological

assessments in multiple animal species, before its safety and efficacy can be evaluated in human clinical trials [3].

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## References

1. PKC-alpha inhibitor MT slows tumor growth with minimal 477 in... toxicity [experts.umn.edu]
2. MT477 Acts in Tumor Cells as an AURKA Inhibitor and Strongly ... [ar.iiarjournals.org]
3. Advances in acute toxicity testing: strengths, weaknesses ... [pmc.ncbi.nlm.nih.gov]

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